

Ethyllucidone chemical structure and properties

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Compound of Interest

Compound Name: Ethyllucidone

Cat. No.: B1151810

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In-Depth Technical Guide: Ethyllucidone

DISCLAIMER: Sufficiently detailed public information to construct a comprehensive technical guide for **Ethyllucidone** is not available at this time. Initial research indicates a significant confusion in scientific literature and commercial databases between **Ethyllucidone** and a structurally similar compound, Lucidone. The biological activity data found predominantly pertains to Lucidone and cannot be reliably attributed to **Ethyllucidone** due to structural differences. This guide summarizes the limited available information on **Ethyllucidone** and highlights the data gaps.

Chemical Structure and Properties

Ethyllucidone is a chalcone, a type of natural product characterized by a three-carbon α,β -unsaturated carbonyl system linking two aromatic rings. It has been reported to be isolated from the roots of *Lindera strychnifolia*.

Table 1: Chemical Identifiers for **Ethyllucidone**

Identifier	Value	Source
IUPAC Name	(2Z)-2-[(2E)-1-Ethoxy-3-phenyl-2-propen-1-ylidene]-4-methoxy-4-cyclopentene-1,3-dione	[1]
CAS Number	1195233-59-0	[1]
Molecular Formula	C ₁₇ H ₁₆ O ₄	[2]
Molecular Weight	284.31 g/mol	[2]
SMILES String	Not definitively available in public databases.	

Note on a Related Compound: Lucidone

It is crucial to distinguish **Ethyllucidone** from a similar compound named Lucidone. Lucidone (CAS 19956-53-7) has a chemical formula of C₁₅H₁₂O₄ and the IUPAC name 2-[(2E)-1-hydroxy-3-phenyl-2-propenylidene]-4-methoxy-4-cyclopentene-1,3-dione. The structural difference is the presence of a hydroxyl (-OH) group in Lucidone where **Ethyllucidone** has an ethoxy (-OCH₂CH₃) group. This seemingly minor difference can significantly impact the compound's physicochemical and biological properties.

Table 2: Physicochemical Properties of **Ethyllucidone**

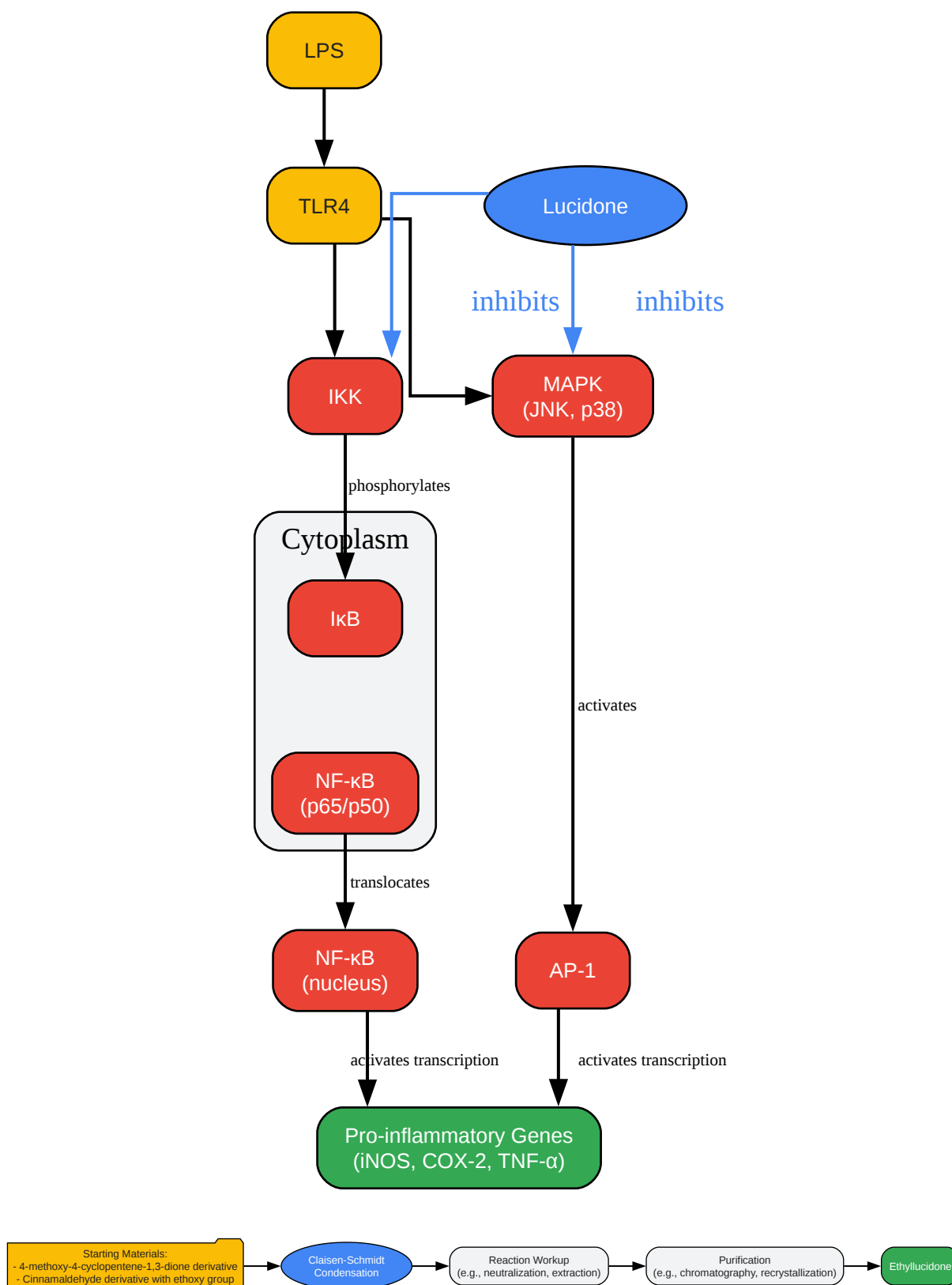
Property	Value	Source
Melting Point	Data not available.	
Boiling Point	Data not available.	
Solubility	Data not available. Specific solubility in water or common organic solvents has not been publicly reported.	

Biological Activity and Mechanism of Action

There is a significant lack of specific biological activity data for **Ethyllucidone** in the public domain. The majority of research on anti-inflammatory effects, particularly the inhibition of NF- κ B and MAPK signaling pathways, has been conducted on Lucidone. Due to the structural differences between the two compounds, it is not scientifically sound to extrapolate the biological activities of Lucidone to **Ethyllucidone** without direct experimental evidence.

Signaling Pathway (Hypothetical, based on Lucidone data)

No signaling pathway diagrams can be generated for **Ethyllucidone** due to the absence of specific data. A diagram for Lucidone's anti-inflammatory mechanism is provided for informational purposes only and should not be considered representative of **Ethyllucidone's** activity.



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References

- 1. GSRS [gsrs.ncats.nih.gov]
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